

Personal protective equipment for handling Heptacosane

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Compound of Interest

Compound Name: Heptacosane

Cat. No.: B1219689

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Essential Safety and Handling Guide for Heptacosane

This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Heptacosane**. The following procedural guidance outlines operational and disposal plans to ensure safe laboratory practices.

Heptacosane is a straight-chain alkane with the chemical formula $C_{27}H_{56}$. While it is not classified as a hazardous substance, adherence to standard laboratory safety protocols is crucial to minimize any potential risks.^[1]

Operational Plan: Handling Heptacosane Safely

1. Engineering Controls:

- Work in a well-ventilated area.^{[1][2]}
- For procedures that may generate dust, use a fume hood or provide appropriate exhaust ventilation.^{[2][3]}

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side shields or chemical safety goggles.

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are recommended to prevent skin contact. Gloves should be inspected before use and disposed of properly after handling.
- **Body Protection:** A standard laboratory coat should be worn.
- **Respiratory Protection:** Under normal conditions of use, respiratory protection is not required. However, if dust is generated, a NIOSH-approved N95 dust mask is recommended.

3. Handling Procedures:

- Avoid contact with skin and eyes.
- Minimize dust formation during handling.
- Keep containers tightly closed when not in use.
- Practice good industrial hygiene, including washing hands after handling and before eating, drinking, or smoking.

4. Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep away from heat and sources of ignition as it is a combustible solid.
- Store away from strong oxidizing agents.

Emergency Procedures

- **In case of eye contact:** Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention if irritation persists.
- **In case of skin contact:** Wash off with soap and plenty of water.
- **If inhaled (as dust):** Move the person into fresh air. If symptoms occur, seek medical attention.

- If swallowed: Rinse mouth with water. Do not induce vomiting. Seek medical attention if a large amount is ingested or if symptoms occur.
- Spills: For small spills, sweep up the material and place it into a suitable, closed container for disposal. Avoid generating dust. Note that spills may create a slipping hazard.

Disposal Plan

Heptacosane is not classified as hazardous waste. However, all chemical waste should be disposed of in accordance with local, state, and federal regulations.

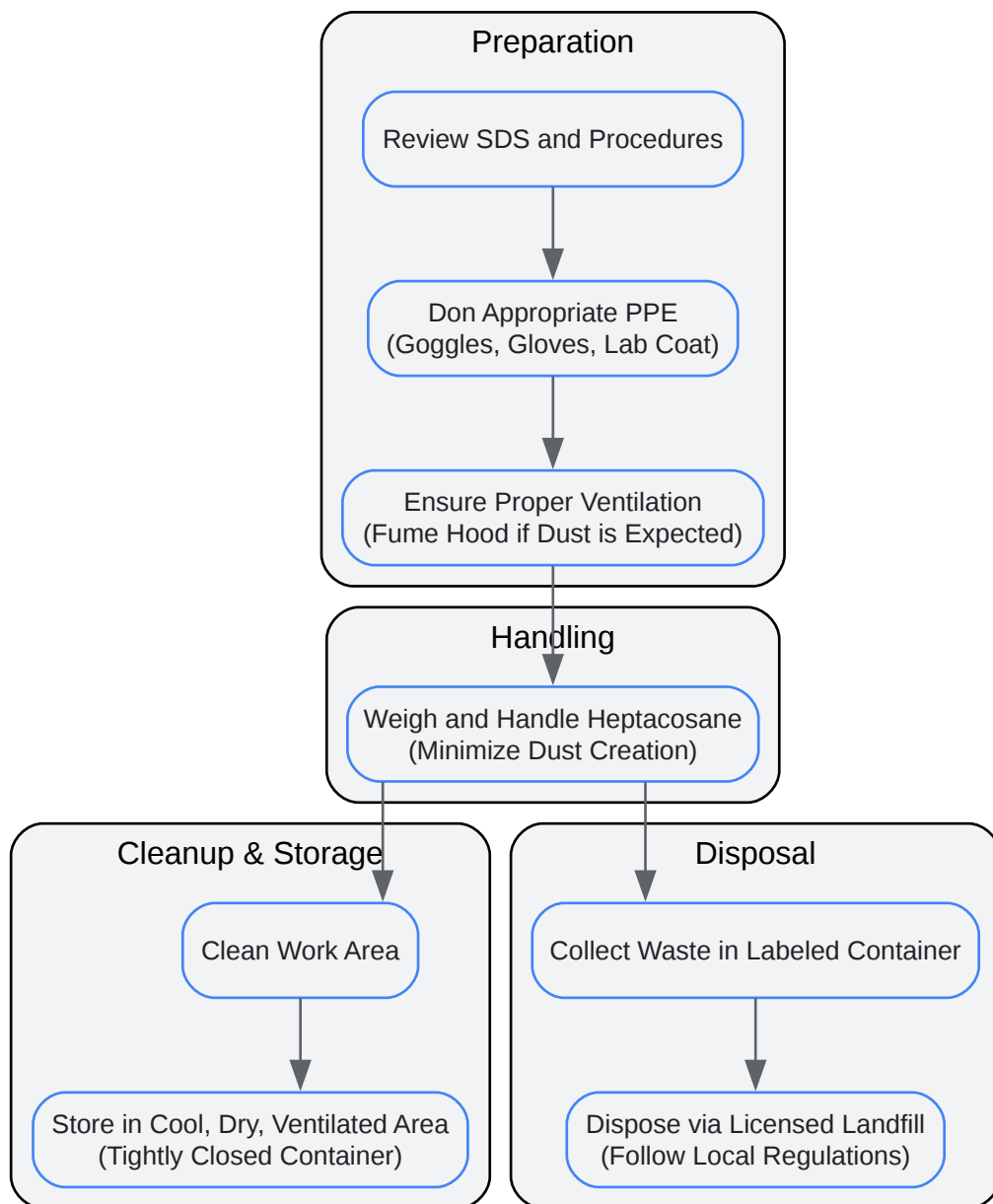
- Waste Collection: Collect solid waste in a labeled, sealed container.
- Disposal Method: The recommended method of disposal is to send it to a licensed landfill. Do not dispose of it down the drain. Offer surplus and non-recyclable solutions to a licensed disposal company.

Quantitative Data for Heptacosane

Property	Value
Molecular Formula	C ₂₇ H ₅₆
Molecular Weight	380.73 g/mol
Appearance	White, crystalline solid or colorless flakes
Melting Point	57 - 60 °C
Boiling Point	270 °C at 15-20 hPa
Flash Point	120 °C (248 °F) - closed cup
Solubility	Insoluble in water
Storage Class	11 - Combustible Solids

Workflow for Handling Heptacosane

Heptacosane Handling Workflow



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Caption: Workflow for the safe handling and disposal of **Heptacosane**.

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References

- 1. cosmobiousa.com [cosmobiousa.com]
- 2. N-HEPTACOSANE - Safety Data Sheet [chemicalbook.com]
- 3. 1-Heptacosene Safety Data Sheets(SDS) lookchem [lookchem.com]
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